

A Technical Guide to the Safe Handling of L-Glucose-¹³C-2

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Compound of Interest

Compound Name: *L-Glucose-13C-2*

Cat. No.: *B12394009*

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Audience: Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety data, handling procedures, and toxicological information for L-Glucose-¹³C-2. As a specific safety data sheet (SDS) for this isotopically labeled compound is not available, this guide is based on the safety profile of the parent compound, L-Glucose. The ¹³C isotope is a stable, non-radioactive isotope; therefore, its presence does not alter the chemical or toxicological properties of the molecule.^[1] Health and safety data are assumed to be identical to the unlabeled compound.^[1]

Hazard Identification and Classification

L-Glucose is overwhelmingly classified as a non-hazardous substance according to the Globally Harmonised System (GHS) of Classification and Labelling of Chemicals and Regulation (EC) No 1272/2008 (CLP).^{[2][3]} It is not considered to have acute toxicity, be a skin or eye irritant, or pose a risk for mutagenicity or carcinogenicity.^[2]

The primary physical hazard associated with L-Glucose, as with many fine organic powders, is the potential to form combustible dust concentrations in the air.

Data Presentation: GHS Classification

| Hazard Class | Classification | Notes |
|---|---|---|
| Acute Toxicity (Oral, Dermal, Inhalation) | Not Classified | One supplier SDS lists as "Acute toxicity, oral (Category 4)" |
| Skin Corrosion/Irritation | Not Classified | One supplier SDS lists as "Causes skin irritation" |
| Serious Eye Damage/Eye Irritation | Not Classified | One supplier SDS lists as "Causes serious eye irritation" |
| Respiratory or Skin Sensitisation | Not Classified | A physical, not health, hazard. |
| Germ Cell Mutagenicity | Not Classified | |
| Carcinogenicity | Not Classified | |
| Reproductive Toxicity | Not Classified | |
| Specific Target Organ Toxicity | Not Classified | |
| Aspiration Hazard | Not Classified | |
| Combustible Dust | May form combustible dust concentrations in air | |

Toxicological and Biological Profile

L-Glucose is the L-enantiomer of the naturally occurring D-Glucose. It is not recognized by hexokinase, the first enzyme in the glycolysis pathway, and is therefore not metabolized as an energy source by most living organisms. This makes it largely biologically inert. Symptoms and health effects from exposure are not known to date.

Data Presentation: Toxicological Summary

| Toxicological Endpoint | Summary of Findings |
|---------------------------|--|
| Acute Effects | Shall not be classified as acutely toxic. |
| Irritation | Shall not be classified as a skin or eye irritant. |
| Corrosivity | Shall not be classified as corrosive. |
| Sensitisation | Shall not be classified as a respiratory or skin sensitiser. |
| Repeated Dose Toxicity | Shall not be classified as a specific target organ toxicant (repeated exposure). |
| Mutagenicity | Shall not be classified as germ cell mutagenic. |
| Carcinogenicity | Shall not be classified as carcinogenic. |
| Toxicity for Reproduction | Shall not be classified as a reproductive toxicant. |
| Endocrine Disruption | Does not contain an endocrine disruptor at a concentration of $\geq 0.1\%$. |

Physical and Chemical Properties

L-Glucose-¹³C-2 is a stable isotope-labeled version of L-Glucose, used primarily as a tracer or internal standard in research. Its physical properties are identical to the unlabeled compound.

Data Presentation: Physicochemical Data

| Property | Value | Source(s) |
|-------------------|---|-----------|
| Appearance | White powder / solid | |
| Odor | Odorless | |
| CAS Number | 921-60-8 (for unlabeled L-Glucose) | |
| Molecular Formula | $C_5^{13}CH_{12}O_6$ | |
| Molecular Weight | ~181.15 g/mol | |
| Melting Point | 153 - 156 °C | |
| Solubility | Soluble in water | |
| Stability | Stable under recommended storage conditions | |

Experimental Protocols: Safe Handling, Storage, and Disposal

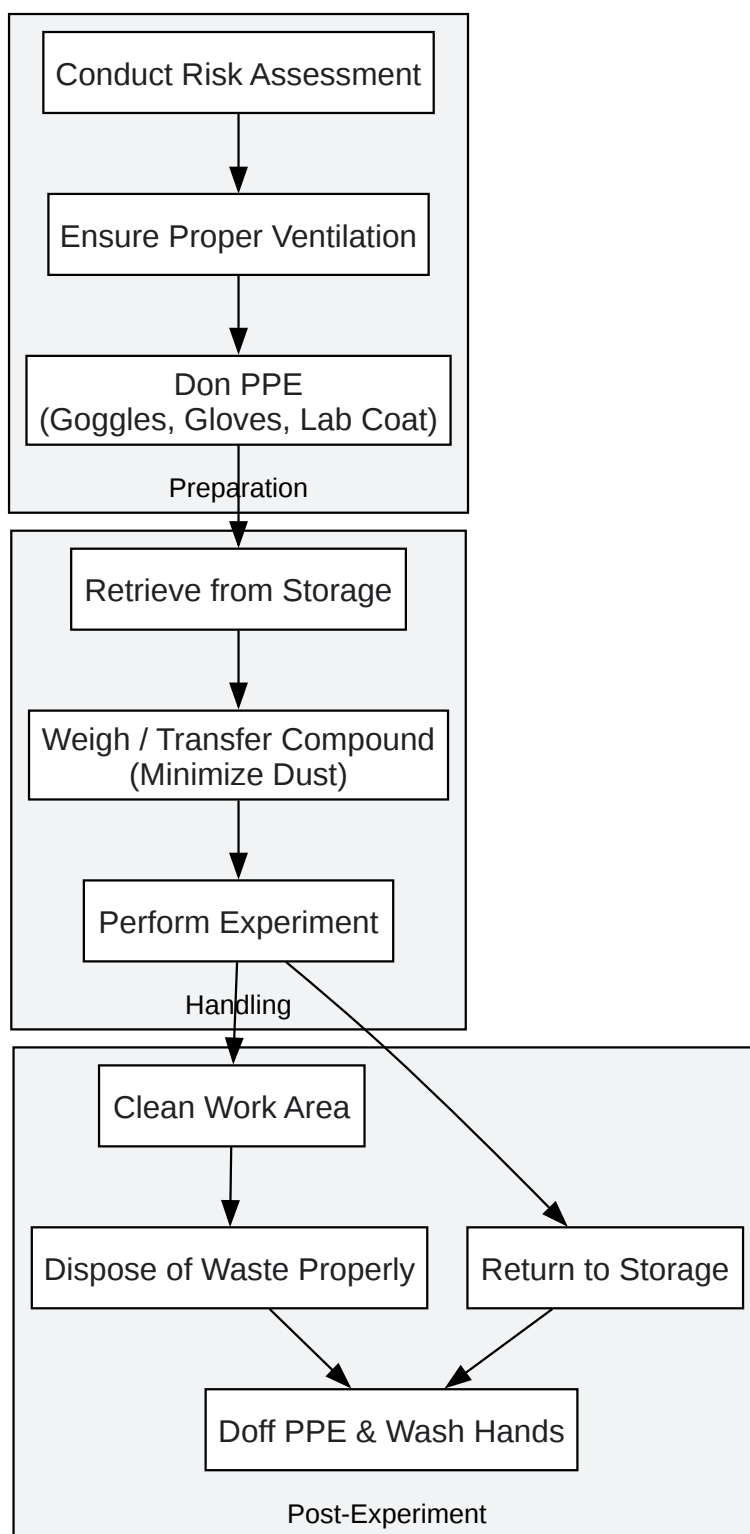
The following protocols are based on standard laboratory practices and information from supplier safety data sheets.

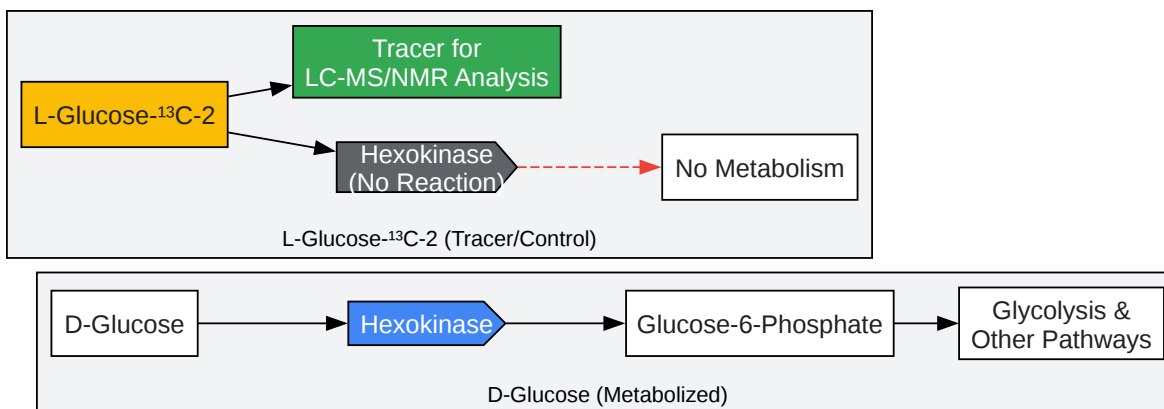
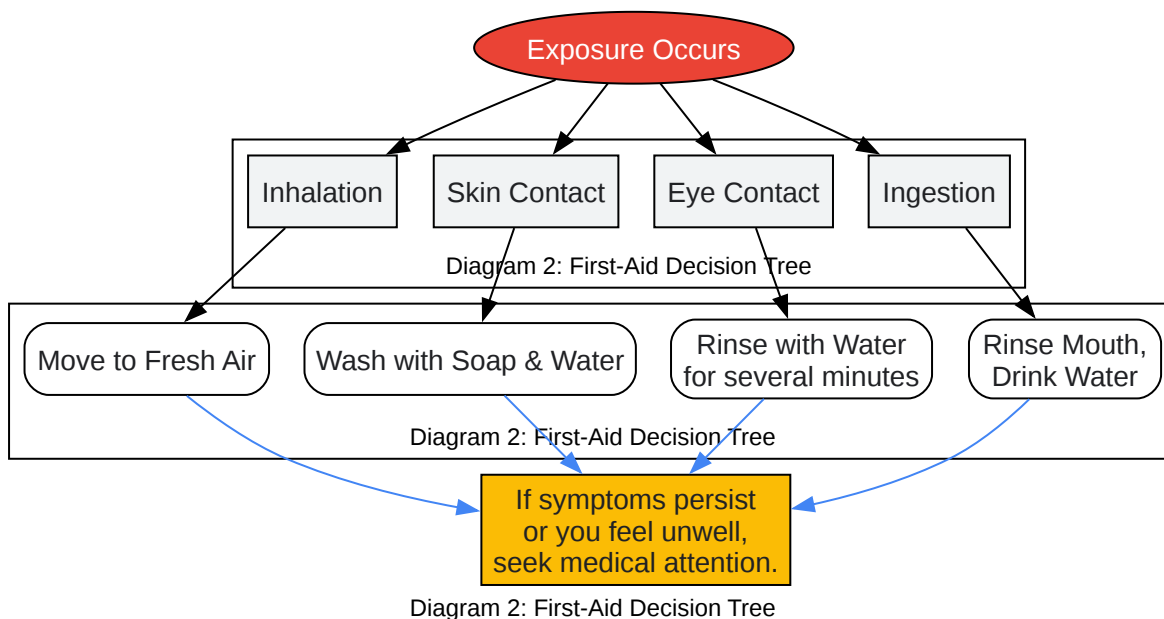
Methodology: General Handling Protocol

- Risk Assessment: Before use, perform a risk assessment for the planned procedure. Although the substance has a low hazard profile, consider the quantities used and the potential for dust generation.
- Engineering Controls: Use only in well-ventilated areas. If procedures could generate significant dust, handle the compound in a fume hood or ventilated enclosure.
- Personal Protective Equipment (PPE):
 - Eye/Face Protection: Wear appropriate protective eyeglasses or chemical safety goggles.
 - Skin Protection: Wear protective gloves (e.g., nitrile) and a lab coat.

- Respiratory Protection: Under normal use conditions where dust is not generated, no respiratory protection is needed. If dust is generated, use a NIOSH-approved respirator.
- Handling Practices:
 - Avoid contact with skin and eyes.
 - Avoid breathing dust.
 - Minimize dust generation and accumulation. Use weighing paper or a spatula to transfer the powder. Do not pour the powder.
 - Practice good industrial hygiene: Wash hands thoroughly after handling, and do not eat, drink, or smoke in the work area.
- Storage:
 - Keep containers tightly closed.
 - Store in a dry, well-ventilated place. Some suppliers recommend refrigerated storage to maintain product quality.
 - Keep away from incompatible materials such as strong oxidizing agents.
- Spill Response:
 - For small spills, sweep up the solid material, avoiding dust formation.
 - Place the spilled material into a suitable, labeled container for disposal.
 - Clean the spill area with a damp cloth.
- Disposal:
 - Dispose of waste material in accordance with federal, state, and local environmental control regulations.

Mandatory Visualization: Safe Handling Workflow

Diagram 1: Safe Handling Workflow for L-Glucose-¹³C-2

Diagram 3: Conceptual Use of L-Glucose-¹³C-2 vs. D-Glucose[Click to download full resolution via product page](#)

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